

Standard Operating Procedure: TP-238 Disposal

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Compound of Interest

Compound Name: TP-238

Cat. No.: B1193851

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Disclaimer: The following are generalized guidelines for the disposal of a hypothetical research chemical, **TP-238**, presumed to be a potent kinase inhibitor. These procedures are for illustrative purposes and must be adapted to the specific chemical, its concentration, the solvent used, and all applicable local, state, and federal regulations. Always consult the official Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) department before handling or disposing of any chemical.

Immediate Safety and Spill Response

Proper handling and disposal of potent compounds like **TP-238** are critical for laboratory safety and environmental protection. Personnel must be trained on the specific hazards outlined in the Safety Data Sheet (SDS) before working with this compound.

Personal Protective Equipment (PPE) Required:

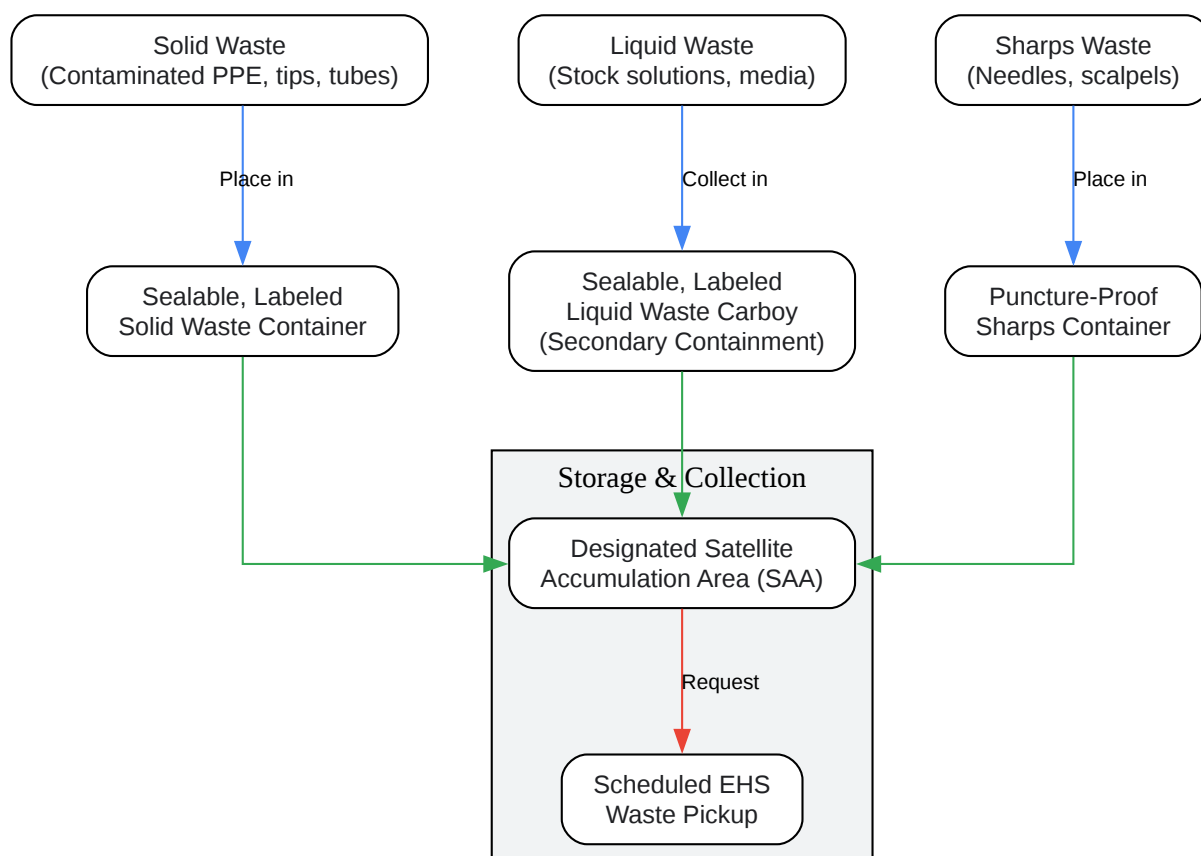
- **Gloves:** Nitrile or other chemically resistant gloves. Double-gloving is recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A buttoned lab coat must be worn at all times.
- **Respiratory Protection:** A fit-tested N95 respirator or higher may be required for handling powders or creating aerosols. Consult the SDS and institutional guidelines.

Spill Procedures:

- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- Isolate: Secure the area to prevent unauthorized entry.
- Report: Notify your laboratory supervisor and institutional EHS department.
- Assess: Do not attempt to clean a large spill or a spill of unknown hazard level without EHS guidance.
- Clean-Up (for minor spills): If the spill is small and you are trained to handle it, use a chemical spill kit. Absorb the spill with an inert material (e.g., vermiculite, sand), and place the contaminated material in a sealed, labeled hazardous waste container.

TP-238 Disposal Workflow

The proper disposal of **TP-238** and its associated waste involves a multi-step process to ensure the safety of laboratory personnel and compliance with environmental regulations. The workflow begins with the segregation of waste at the point of generation and ends with collection by certified waste handlers.



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Caption: Workflow for the safe disposal of **TP-238** waste streams.

Step-by-Step Disposal Procedures

Follow these detailed steps to ensure the safe and compliant disposal of different forms of **TP-238** waste.

Solid Waste Disposal

This category includes items contaminated with **TP-238**, such as pipette tips, serological pipettes, microfuge tubes, gloves, and bench paper.

- Segregation: At the point of use, immediately discard all contaminated solid waste into a designated, sealable container lined with a chemically resistant bag.
- Container: The container must be rigid, leak-proof, and have a secure lid. It must be clearly labeled as "Hazardous Waste."
- Labeling: The hazardous waste label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**TP-238**"
 - The primary hazard(s) (e.g., "Toxic," "Potent Compound")
 - The accumulation start date.
- Storage: Keep the container sealed when not in use. Store it in a designated Satellite Accumulation Area (SAA) within the laboratory.

Liquid Waste Disposal

This category includes unused **TP-238** solutions (e.g., in DMSO or cell culture media) and solvents used to rinse contaminated glassware.

- Segregation: Collect all liquid waste containing **TP-238** in a dedicated, chemically compatible waste carboy. Do not mix with other waste streams unless approved by EHS.
- Container: Use a shatter-resistant carboy with a screw-top lid. The carboy must be stored in secondary containment (e.g., a plastic tub) to prevent spills.
- Labeling: Affix a "Hazardous Waste" label to the carboy with the following information:
 - The words "Hazardous Waste"
 - The full names of all chemical constituents and their approximate concentrations (e.g., "**TP-238** (~50 mg/L)", "DMSO (99%)", "Water (1%)").
 - The primary hazard(s) (e.g., "Toxic," "Combustible").

- The accumulation start date.
- Storage: Keep the carboy sealed. Store it in a designated SAA, away from incompatible materials.

Sharps Waste Disposal

This includes any sharp object that is contaminated with **TP-238**, such as needles, syringes, scalpels, or broken glass.

- Container: Immediately place all contaminated sharps into a designated, puncture-proof sharps container.
- Labeling: The sharps container must be labeled with "Hazardous Waste," "Sharps," and the chemical contaminant "**TP-238**."
- Disposal: Do not overfill the sharps container. When it is three-quarters full, seal it securely and place it in the SAA for pickup.

Waste Accumulation and Collection

All hazardous waste must be managed according to institutional and regulatory requirements.

Parameter	Guideline
Storage Location	Designated Satellite Accumulation Area (SAA) in the lab.
Maximum Volume	55 gallons of non-acute hazardous waste, or 1 quart of acutely hazardous waste.
Maximum Time	90 days from the accumulation start date.
Container Status	Must be kept closed at all times except when adding waste.
Collection	Contact your institution's EHS department to schedule a waste pickup.

Note: The specific volume and time limits for waste accumulation can vary. Always follow your institution's specific guidelines. Contact your EHS department for guidance on classifying **TP-238** as acutely or non-acutely hazardous waste.

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